

Essential Safety and Operational Guide for Handling Methyl 5-bromo-2-iodobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 5-bromo-2-iodobenzoate

Cat. No.: B065285

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For Immediate Reference: Key Safety Information

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl 5-bromo-2-iodobenzoate** (CAS No: 181765-86-6). Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Personal Protective Equipment (PPE)

The selection of appropriate personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Methyl 5-bromo-2-iodobenzoate**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against dust particles and potential splashes.
Hand Protection	Nitrile rubber gloves. Inspect gloves prior to use.	Provides a barrier against skin contact.
Respiratory Protection	NIOSH/MSHA approved N95 dust mask or a Type P2 (EN 143) respirator cartridge.	Necessary when handling the solid form to prevent inhalation of dust particles.
Body Protection	Laboratory coat.	Prevents contamination of personal clothing.

Hazard Identification and Classification

Methyl 5-bromo-2-iodobenzoate is classified as acutely toxic if swallowed. It is imperative to handle this compound with care, following all prescribed safety protocols to minimize risk.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity 3 (Oral)	GHS06	Danger	H301: Toxic if swallowed.

Operational Plan: Step-by-Step Handling Protocol

This section outlines the standard operating procedure for the safe handling of **Methyl 5-bromo-2-iodobenzoate** in a laboratory setting.

- Preparation:
 - Ensure that a designated handling area, preferably within a chemical fume hood, is clean and uncluttered.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before commencing work.

- Don the appropriate personal protective equipment as detailed in the PPE table.
- Handling the Compound:
 - When weighing or transferring the solid material, do so in a manner that minimizes the generation of dust.
 - Use a spatula or other appropriate tool for transfers. Avoid pouring the solid.
 - Keep the container tightly closed when not in use.
 - Wash hands thoroughly after handling, even if gloves were worn.^[1]
- Spill Management:
 - In the event of a small spill, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a sealed, labeled container for disposal.
 - Clean the spill area with an appropriate solvent and then wash with soap and water.

Disposal Plan

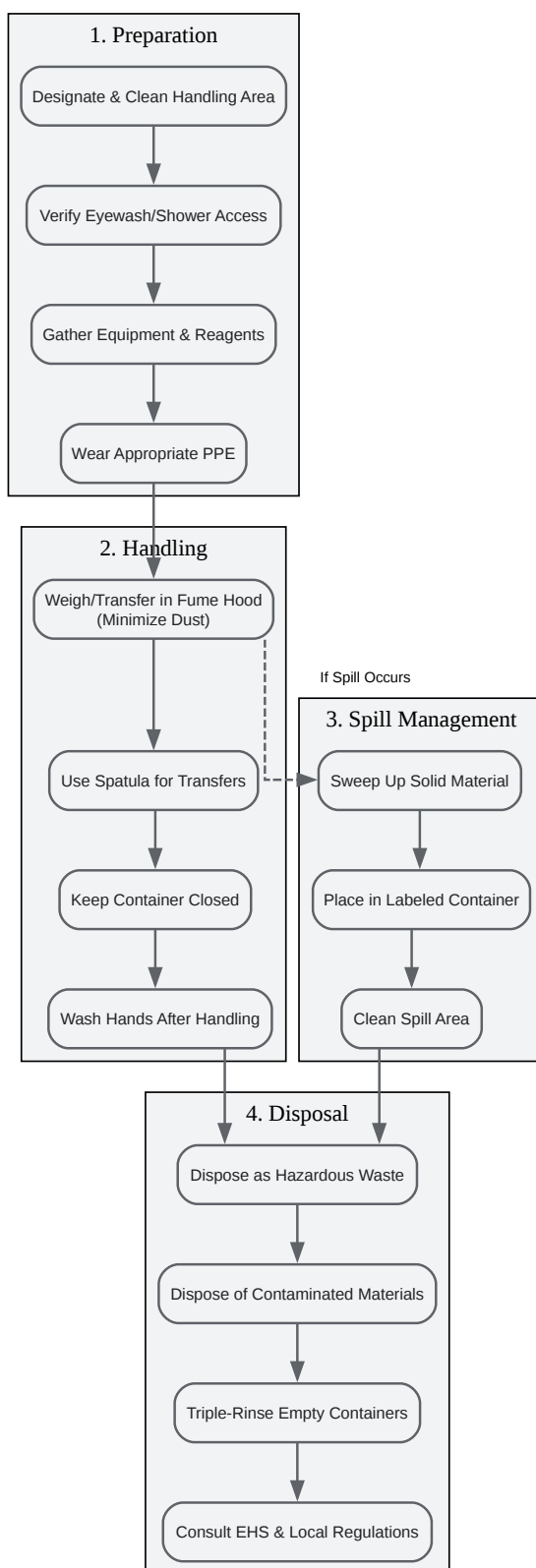
Proper disposal of **Methyl 5-bromo-2-iodobenzoate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of excess or unwanted **Methyl 5-bromo-2-iodobenzoate** as hazardous waste.^[1] Do not dispose of it down the drain.
- Contaminated Materials: Any materials, such as gloves, paper towels, or spatulas, that come into direct contact with the chemical should be considered contaminated and disposed of as hazardous waste.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Puncture the container to prevent reuse.

- **Consult Local Regulations:** Always consult with your institution's environmental health and safety (EHS) department and adhere to local, state, and federal regulations for chemical waste disposal.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methyl 5-bromo-2-iodobenzoate**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Methyl 5-bromo-2-iodobenzoate**.

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References

- 1. fishersci.com [fishersci.com]
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